

# Altromycin H antitumor activity versus other altromycins

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Altromycin H

CAS No.: 160219-87-4

Cat. No.: S639228

Get Quote

## Comparative Overview of Pluramycin-Type Antibiotics

The table below summarizes key characteristics of altromycins and the related compound kidamycin based on the gathered information.

Antibiotic	Structural Class	Reported Biological Activities	Mechanism of Action	Key Structural Features
<b>Altromycins (Family)</b>	Pluramycin-type Angucycline [1]	Activity against Gram-positive bacteria; potent <i>in vivo</i> activity in P388 leukemia, colon, lung, and ovarian tumor models [2].	DNA alkylation; intercalation [3] [4].	C-glycosylated angucycline core; unique sugar pattern at C5 and C10 positions [1].
<b>Altromycin B</b>	Pluramycin-type Angucycline [3]	Antitumor antibiotic [4].	Covalent modification of guanine (N7) via epoxide alkylation; sequence preference for 5'-AG* sites [3] [4].	Contains an epoxide side chain and C-glycosylated sugars [3].

Antibiotic	Structural Class	Reported Biological Activities	Mechanism of Action	Key Structural Features
Kidamycin	Pluramycin-type Angucycline [3] [1]	Cytotoxicity against leukemia L-1210 and Ehrlich ascites tumors [3].	DNA intercalation and alkylation [1].	C-glycosylated angucycline with sugars at C8 and C10; 2-butenyl residue at C2 [1].

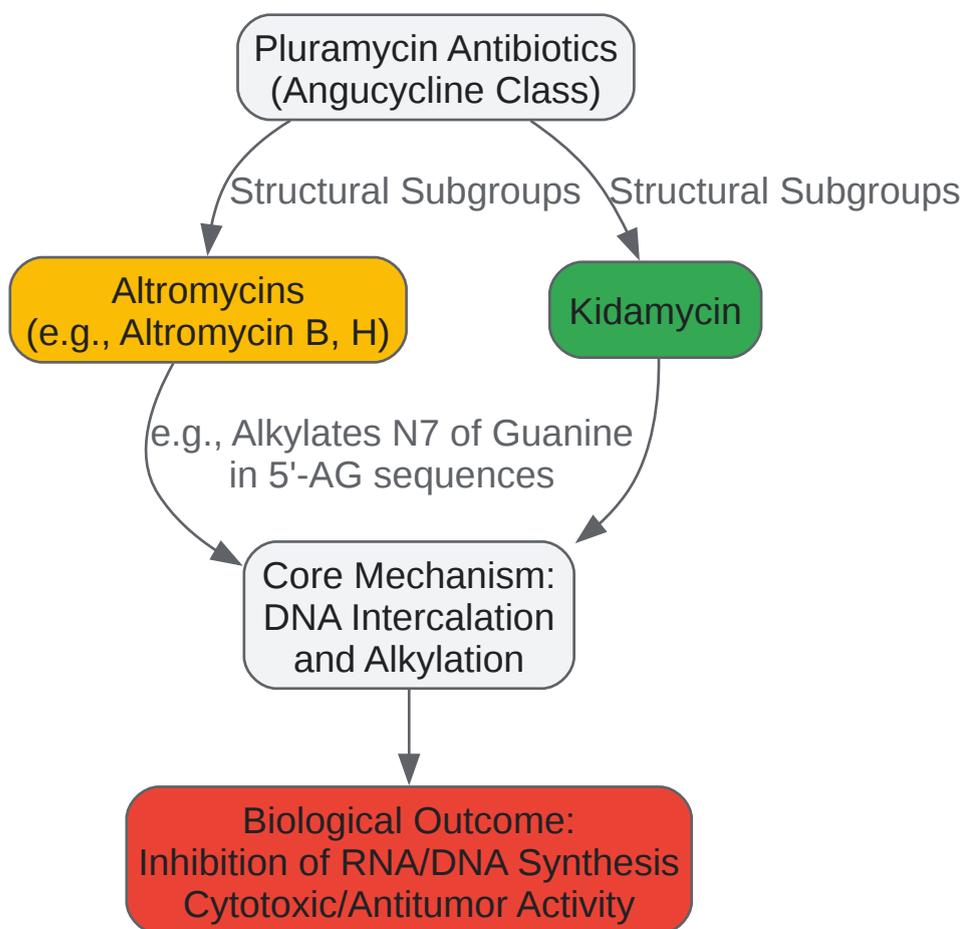
## Mechanism of Action and Experimental Evidence

The antitumor activity of pluramycin antibiotics, including altromycins, is primarily attributed to their interaction with DNA.

- **DNA Alkylation and Intercalation:** These compounds are characterized as **DNA intercalators with the added ability to alkylate DNA** [4]. Altromycin B, for instance, covalently modifies the N7 position of guanine bases via its epoxide side chain [3]. This alkylation disrupts DNA integrity and function, leading to cell death.
- **Sequence Selectivity:** Mapping of altromycin B-DNA adducts has shown that the alkylation is not random. The most highly reactive sites for altromycin B are at the **N7 of guanine within a 5'-AG sequence** (where G\* is the alkylated base), a pattern consistent in both genomic and plasmid DNA [4].
- **Experimental Protocol for DNA Adduct Mapping:** The key experiment to identify the precise alkylation sites of altromycin B in genomic DNA was performed using **ligation-mediated PCR** [4]. The general workflow is as follows:
  - **Treatment:** Genomic DNA is treated with altromycin B to form adducts.
  - **Cleavage:** DNA adducts are converted into strand breaks using hot piperidine treatment.
  - **Ligation & Amplification:** Fragments with ligatable breaks are amplified via a single-sided, ligation-mediated PCR.
  - **Analysis:** The resulting fragments are analyzed to map the alkylation sites at nucleotide resolution [4].

## Pathway and Structural Relationships

The following diagram illustrates the shared mechanism of action and structural classification of these compounds.



Click to download full resolution via product page

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Elucidation of the di-c-glycosylation steps during ... [frontiersin.org]
2. Altromycins: A New Family of Antitumor Antibiotics ... [link.springer.com]
3. Synthesis of the Aglycones of Altromycins and Kidamycin ... [pmc.ncbi.nlm.nih.gov]
4. Mapping of Altromycin B-DNA Adduct at Nucleotide ... [sciencedirect.com]

To cite this document: Smolecule. [Altromycin H antitumor activity versus other altromycins].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b639228#altromycin-h-antitumor-activity-versus-other-altromycins>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)